

Spectroscopic Analysis of Ferric Bromide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ferric bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core spectroscopic techniques used in the analysis of **ferric bromide** (FeBr_3). It is designed to furnish researchers, scientists, and drug development professionals with a detailed understanding of the principles, experimental protocols, and data interpretation associated with the spectroscopic characterization of this important inorganic compound. **Ferric bromide**, a dark brown to reddish-black crystalline solid, is widely utilized as a Lewis acid catalyst in various organic reactions, making its thorough characterization essential for process optimization and quality control.[1]

Physicochemical Properties of Ferric Bromide

Ferric bromide is an inorganic compound with the chemical formula FeBr_3 . [1] It has a molecular weight of 295.56 g/mol. [1][2] The compound is hygroscopic and highly soluble in water, ethanol, and ether. [1] Anhydrous **ferric bromide** possesses a polymeric structure with six-coordinate, octahedral iron(III) centers and crystallizes in the rhombohedral BiI_3 type structure. [3][4] It acts as a strong Lewis acid due to the electron-deficient nature of the Fe(III) center. [1]

Property	Value	Reference
Chemical Formula	FeBr ₃	[1][2][4]
Molecular Weight	295.56 g/mol	[1][2]
Appearance	Dark brown to reddish-black powder/crystalline solid	[1]
Density	4.50 g/cm ³	
Melting Point	~200 °C (decomposes)	[4]
Crystal Structure	Rhombohedral (BiI ₃ type)	[3]
Solubility	Soluble in water, ethanol, ether	[1]

Spectroscopic Characterization

The following sections detail the application of various spectroscopic techniques for the analysis of **ferric bromide**.

Infrared (IR) Spectroscopy

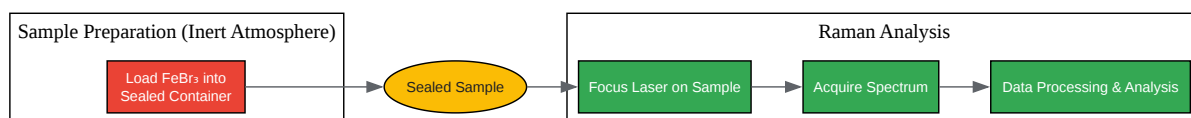
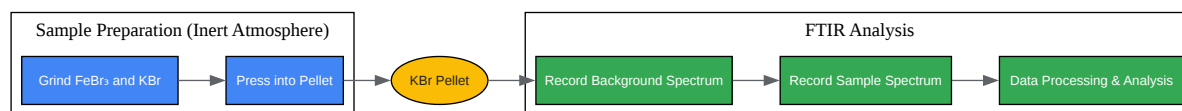
Infrared spectroscopy probes the vibrational modes of molecules. For solid **ferric bromide**, the FTIR spectrum is typically acquired using a KBr pellet or the Attenuated Total Reflectance (ATR) technique. Due to the hygroscopic nature of FeBr₃, sample preparation must be performed in a dry atmosphere to prevent the formation of hydrated species, which would show broad O-H stretching bands.

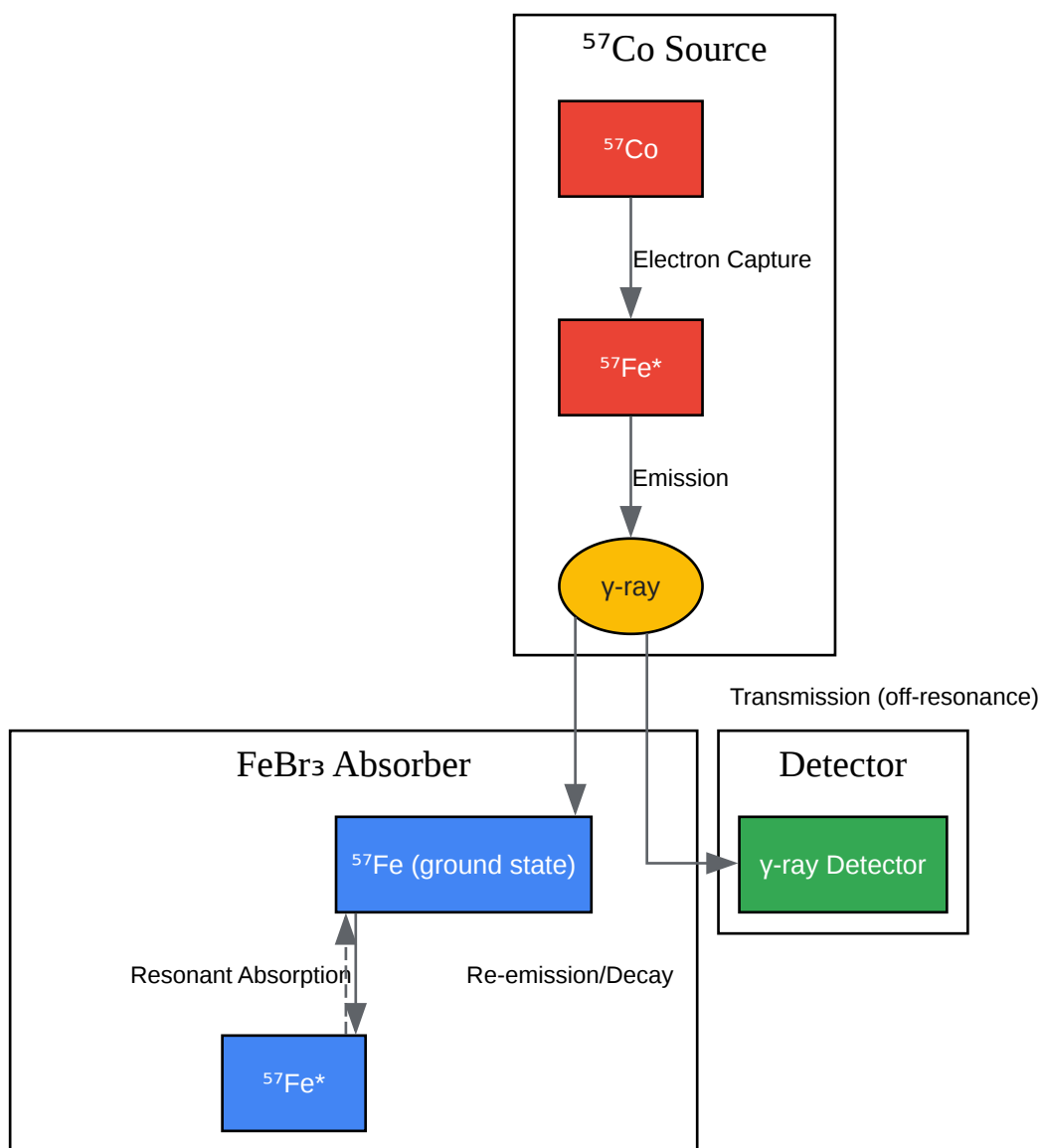
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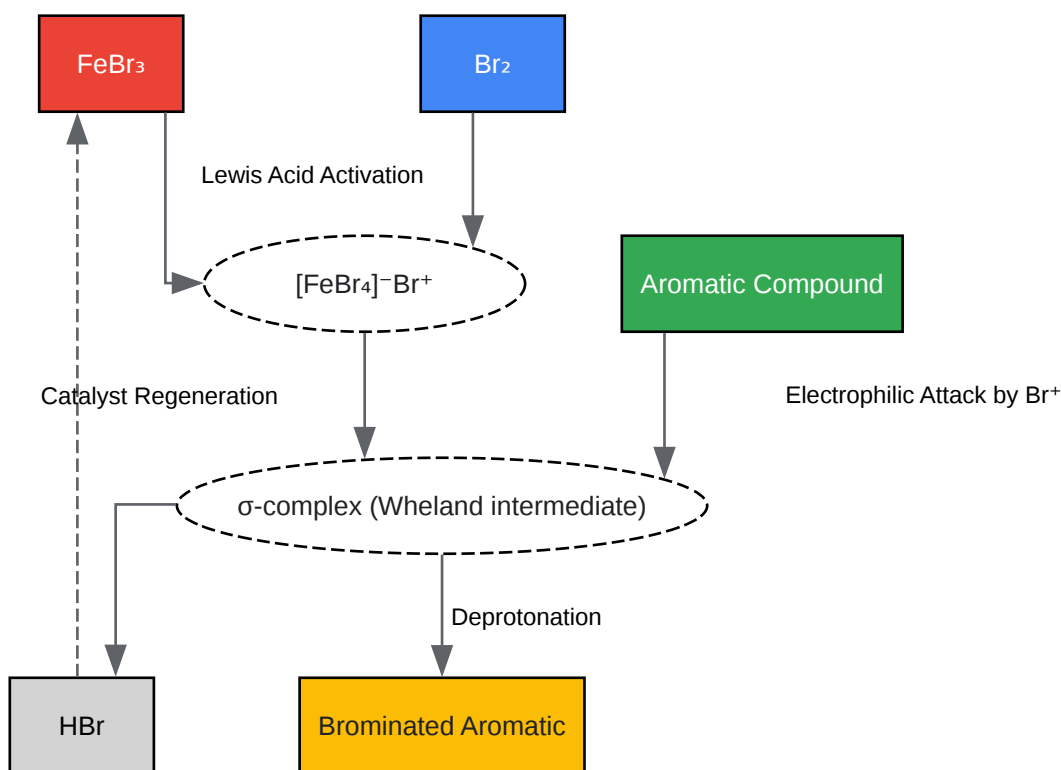
While a complete public database of the FTIR spectrum for anhydrous **ferric bromide** is not readily available, a transmission infrared spectrum has been recorded using a Bruker Tensor 27 FT-IR instrument with a KBr pellet.[5] The spectrum is expected to show absorptions in the far-infrared region corresponding to the Fe-Br stretching and bending vibrations.

Experimental Protocol: KBr Pellet Method

- **Sample Preparation:** In a glove box or dry bag, finely grind approximately 1-2 mg of anhydrous **ferric bromide** with 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle.
- **Pellet Formation:** Transfer the resulting fine powder to a pellet die. Apply pressure using a hydraulic press to form a transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FTIR spectrometer.
- **Background Collection:** Record a background spectrum of the empty sample compartment.
- **Sample Spectrum Collection:** Record the spectrum of the sample. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.







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